

ONO-9780307 solubility and stock solution preparation

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Compound of Interest		
Compound Name:	ONO-9780307	
Cat. No.:	B15568995	Get Quote

Application Notes and Protocols for ONO-9780307

For Researchers, Scientists, and Drug Development Professionals

Introduction

ONO-9780307 is a potent and specific synthetic antagonist of the Lysophosphatidic Acid Receptor 1 (LPA1), a G protein-coupled receptor involved in various physiological and pathological processes.[1] With an IC50 value of 2.7 nM, **ONO-9780307** serves as a valuable tool for investigating LPA1-mediated signaling pathways and for preclinical studies targeting diseases associated with LPA1 dysregulation, such as fibrosis and cancer.[1][2][3] These application notes provide detailed protocols for the preparation of **ONO-9780307** stock solutions and an overview of its mechanism of action.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **ONO-9780307** is presented in the table below.



Property	Value	Reference
Molecular Formula	C30H35NO7	[1]
Molecular Weight	521.60 g/mol	[1]
CAS Number	856691-44-6	[1]
Appearance	White to off-white solid	[4]
Purity	>98% (HPLC)	
Storage (Solid)	4°C, protect from light	[1]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month (protect from light)	[1][4]

Solubility Data

The solubility of **ONO-9780307** in common laboratory solvents is crucial for the preparation of stock solutions for in vitro and in vivo studies.



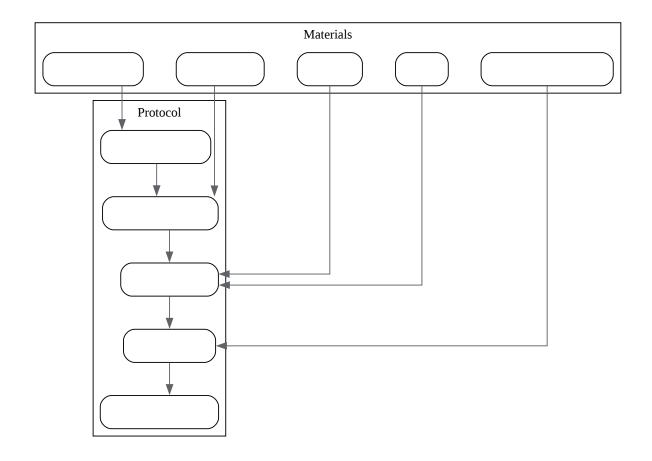
Solvent	Solubility	Molar Concentration (at max solubility)	Notes	Reference
DMSO	100 mg/mL	191.72 mM	May require ultrasonication for complete dissolution. Use newly opened, anhydrous DMSO as it is hygroscopic.	[1][4]
10% DMSO in Corn Oil	≥ 5 mg/mL	9.59 mM	Suitable for in vivo preparations. A clear solution should be obtained.	[1]

Stock Solution Preparation Protocols

Accurate and consistent preparation of stock solutions is essential for reproducible experimental results. Below are detailed protocols for preparing **ONO-9780307** solutions for both in vitro and in vivo applications.

Experimental Workflow for Stock Solution Preparation





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Caption: Workflow for preparing a concentrated DMSO stock solution of ONO-9780307.

Protocol 1: High-Concentration Stock Solution for In Vitro Use (e.g., 10 mM in DMSO)

Materials:

• **ONO-9780307** (solid)



- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, light-protectant microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer
- Sonicator bath

Procedure:

- Weighing the Compound: Accurately weigh the desired amount of ONO-9780307 powder.
 For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.22 mg of ONO-9780307 (Molecular Weight = 521.60 g/mol).
- Adding Solvent: Add the calculated volume of anhydrous DMSO to the vial containing the compound. For a 10 mM stock from 5.22 mg, add 1 mL of DMSO.
- Dissolution: Vortex the solution vigorously. If the compound does not fully dissolve, sonicate the vial in a water bath until a clear solution is obtained.[1]
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, light-protectant vials.[4]
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1][4] Ensure the vials are tightly sealed to prevent moisture absorption by the DMSO.

Working Solution Preparation for Cell-Based Assays: When preparing working solutions for cell-based assays, it is crucial to minimize the final DMSO concentration to avoid cellular toxicity, typically keeping it below 0.5%.[5]

 Intermediate Dilution (Optional but Recommended): To avoid precipitation of the compound upon direct dilution into aqueous media, perform an intermediate dilution of the highconcentration DMSO stock in your cell culture medium or buffer.



- Final Dilution: Add the small volume of the DMSO stock (or the intermediate dilution) to the final volume of cell culture medium and mix immediately and thoroughly.
- Controls: Always include a vehicle control in your experiments containing the same final concentration of DMSO as the compound-treated samples.

Protocol 2: Stock Solution for In Vivo Use (e.g., 5 mg/mL in 10% DMSO / 90% Corn Oil)

Materials:

- ONO-9780307 (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Corn oil (or other suitable vehicle)
- Sterile vials

Procedure:

- Initial Dissolution in DMSO: Prepare a concentrated stock of ONO-9780307 in DMSO (e.g., 50 mg/mL). To do this, dissolve 50 mg of ONO-9780307 in 1 mL of DMSO.
- Preparation of Final Formulation: For a final concentration of 5 mg/mL, add the solvents sequentially. For example, to prepare 1 mL of the final solution, add 100 μL of the 50 mg/mL DMSO stock to 900 μL of corn oil.[4]
- Mixing: Mix the solution thoroughly until a clear and homogenous solution is achieved.
 Gentle warming or sonication may be used to aid dissolution if necessary.[4]
- Use: It is recommended to prepare this working solution fresh on the day of use for in vivo experiments.[4]

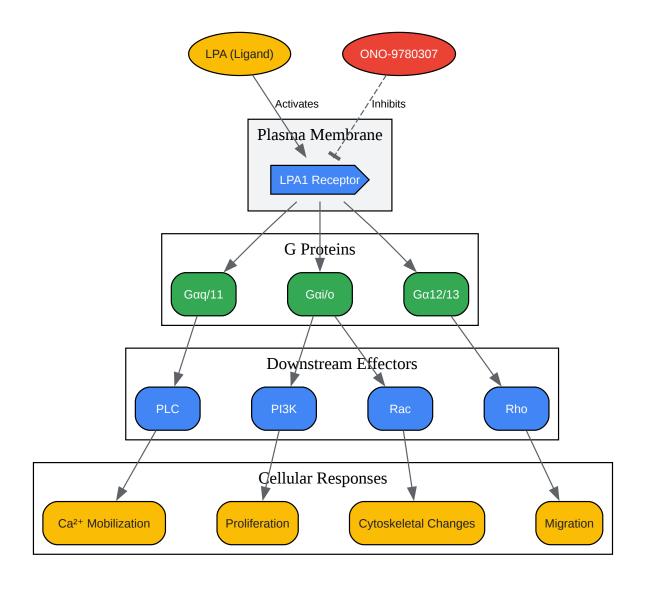
Mechanism of Action and Signaling Pathway

ONO-9780307 is a specific antagonist of the LPA1 receptor.[1] LPA1 is a G protein-coupled receptor that, upon activation by its endogenous ligand lysophosphatidic acid (LPA), couples to



several heterotrimeric G proteins, including $G\alpha i/o$, $G\alpha q/11$, and $G\alpha 12/13$.[6][7][8] This initiates a cascade of downstream signaling events that regulate a wide range of cellular responses such as cell proliferation, migration, survival, and cytoskeletal changes.[6][7] **ONO-9780307** competitively binds to the orthosteric site of the LPA1 receptor, thereby blocking the binding of LPA and inhibiting the subsequent downstream signaling.[1] For instance, **ONO-9780307** has been shown to inhibit LPA-induced Ca2+ mobilization, a process mediated by the $G\alpha q/11$ pathway.[1][4]

LPA1 Signaling Pathway and Inhibition by ONO-9780307



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